

Improving the solubility of Disperse Yellow 211 for experimental use

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Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

Cat. No.: B15599773

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Technical Support Center: Disperse Yellow 211

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Disperse Yellow 211**. The information aims to address common challenges related to the solubility of this dye for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Disperse Yellow 211** and what are its basic solubility properties?

Disperse Yellow 211 is a synthetic organic dye belonging to the disperse class of dyes.^[1] It is characterized by its low water solubility.^{[2][3]} It typically appears as a yellow powder.^{[2][3]} While it is insoluble in water, it is soluble in several organic solvents, including acetone, ethanol, benzene, and Dimethyl Sulfoxide (DMSO).^{[4][5]}

Q2: I am having trouble dissolving **Disperse Yellow 211** in my aqueous buffer. What am I doing wrong?

Disperse dyes, by nature, have very low solubility in water. Direct dissolution in aqueous buffers is often unsuccessful. To achieve a stable dispersion or solution for experimental use, co-solvents, surfactants, or specific formulation strategies are typically required.

Q3: What are the recommended solvents for preparing a stock solution of **Disperse Yellow 211**?

For laboratory-scale experiments, Dimethyl Sulfoxide (DMSO) is a commonly recommended solvent for creating a concentrated stock solution.^[2]^[5] Other potential solvents include Dimethylformamide (DMF), acetone, and ethanol.^[4]^[5] It is advisable to start with a small amount of the dye to test its solubility in the chosen solvent before preparing a larger batch.^[5]

Q4: Can I improve the solubility of **Disperse Yellow 211** by adjusting the pH?

Yes, pH can influence the stability of disperse dye dispersions. For many disperse dyes, a slightly acidic pH range of 4.5 to 5.5 is optimal for maintaining stability and preventing dye hydrolysis, which can lead to color changes and precipitation.^[6]

Q5: How does temperature affect the solubility of **Disperse Yellow 211**?

Increasing the temperature generally increases the solubility of disperse dyes.^[7] In industrial dyeing processes, high temperatures (e.g., 120-130°C) are used to enhance dye penetration into synthetic fibers.^[1] For laboratory preparations, gentle warming can aid dissolution in organic solvents, but care should be taken to avoid solvent evaporation and potential degradation of the dye.

Troubleshooting Guide: Common Solubility Issues

Issue	Potential Cause	Recommended Solution
Precipitation upon addition to aqueous media	The hydrophobic nature of Disperse Yellow 211 causes it to crash out of solution when introduced to a high concentration of water.	Prepare a concentrated stock solution in a water-miscible organic solvent like DMSO. Add the stock solution to the aqueous buffer dropwise while vortexing or stirring vigorously to ensure rapid dispersion. The final concentration of the organic solvent in the aqueous medium should be kept as low as possible to maintain the stability of the system.
Cloudy or non-uniform solution	The dye is not fully dissolved or is forming aggregates.	Increase sonication time or gently warm the solution. Consider using a co-solvent system or adding a surfactant to improve solubility and prevent aggregation. Ensure the dye and solvents are pure, as impurities can affect solubility.
Color change of the solution	The dye may be degrading or reacting with components in the solvent or buffer.	Protect the solution from light and store it at a low temperature (-20°C for stock solutions). Ensure the pH of the medium is within the optimal range for the dye's stability (typically slightly acidic). Avoid highly alkaline or acidic conditions.
Inconsistent results between experiments	Variability in the preparation of the dye solution.	Standardize the protocol for preparing the dye solution, including the source and purity of the dye, the solvent used,

the final concentration, and the storage conditions. Prepare fresh solutions for critical experiments.

Quantitative Solubility Data

Specific quantitative solubility data for **Disperse Yellow 211** is not readily available in published literature. However, the following table provides representative solubility data for structurally similar disperse dyes in common organic solvents to offer a general guideline.

Solvent	Disperse Orange 30	Disperse Red 167	Disperse Blue 79
Methanol	0.15 g/L	0.08 g/L	0.05 g/L
Ethanol	0.25 g/L	0.12 g/L	0.07 g/L
Acetone	1.5 g/L	0.8 g/L	0.4 g/L
DMSO	> 10 g/L	> 5 g/L	> 2 g/L

Note: This data is illustrative for similar disperse dyes and may not represent the exact solubility of **Disperse Yellow 211**.

Experimental Protocols

Protocol 1: Preparation of a Disperse Yellow 211 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Disperse Yellow 211** in DMSO.

Materials:

- **Disperse Yellow 211** (Molecular Weight: 361.74 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out 3.62 mg of **Disperse Yellow 211** powder and place it into a clean, dry microcentrifuge tube or amber glass vial.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the mixture vigorously for 1-2 minutes until the dye is completely dissolved. A clear yellow solution should be obtained.
- If the dye does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Store the stock solution at -20°C, protected from light.

Protocol 2: Improving Aqueous Dispersion using a Surfactant (Tween 80)

This protocol provides a method for preparing a working solution of **Disperse Yellow 211** in an aqueous buffer using a surfactant to aid dispersion.

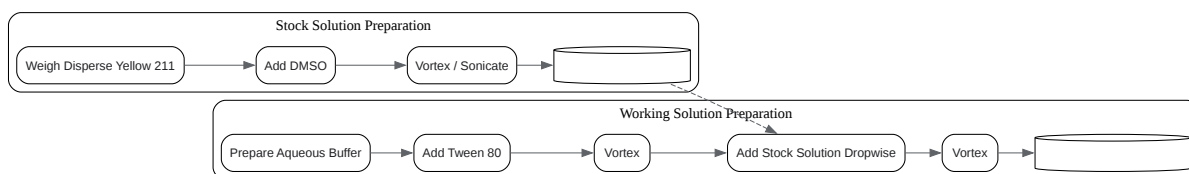
Materials:

- 10 mM **Disperse Yellow 211** stock solution in DMSO (from Protocol 1)
- Tween 80 (Polysorbate 80)
- Aqueous buffer of choice (e.g., Phosphate Buffered Saline, pH 7.4)
- Vortex mixer

Procedure:

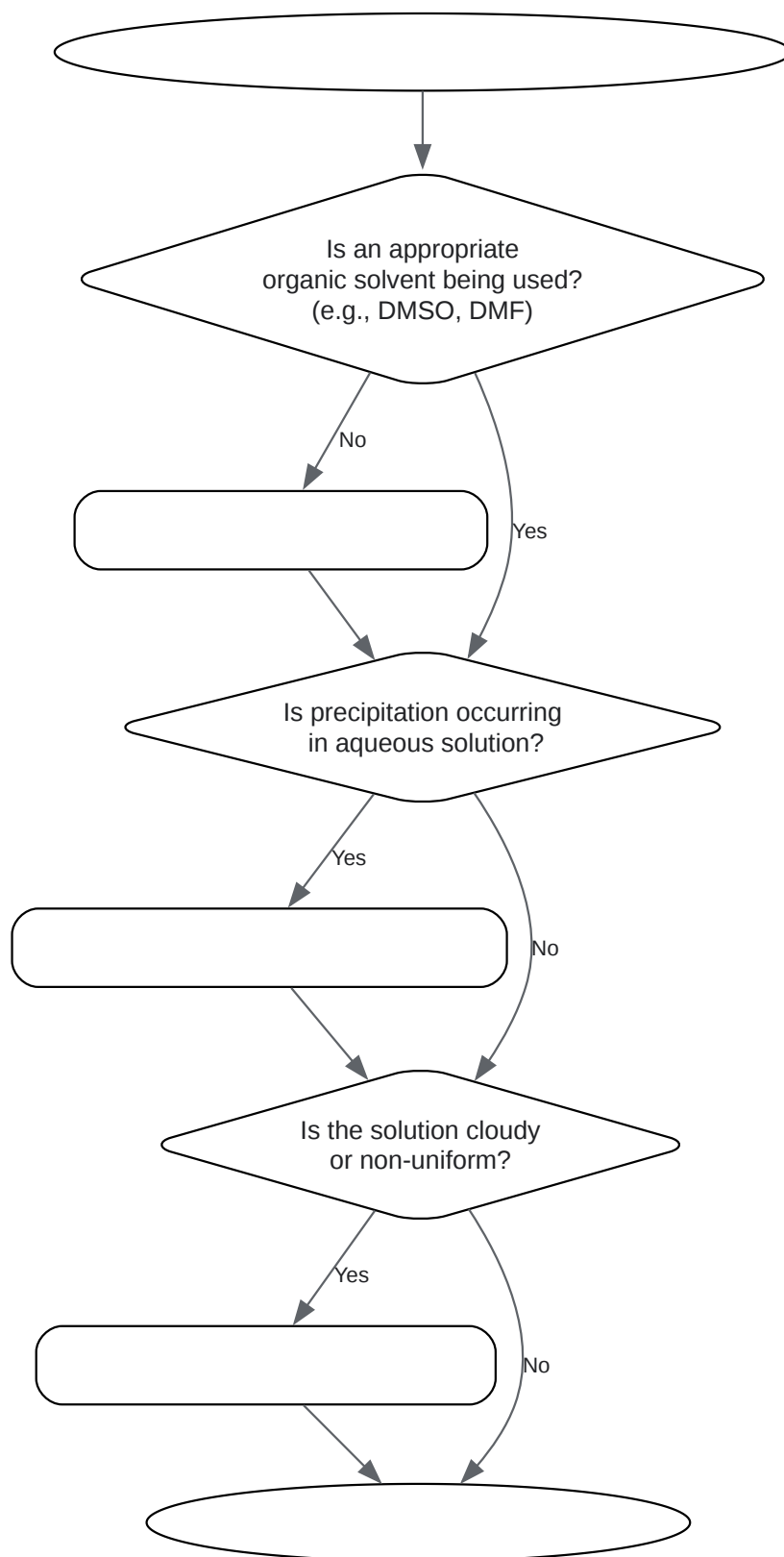
- Prepare the desired volume of your aqueous buffer.
- Add Tween 80 to the buffer to a final concentration of 0.05% (v/v). For example, add 50 μ L of a 10% Tween 80 stock solution to 10 mL of buffer.
- Vortex the buffer with Tween 80 to ensure the surfactant is evenly distributed.
- While vortexing the buffer-surfactant mixture, add the 10 mM **Disperse Yellow 211** stock solution dropwise to achieve the desired final concentration. For example, to make a 10 μ M working solution in 10 mL, add 10 μ L of the 10 mM stock solution.
- Continue vortexing for another 30 seconds to ensure a uniform dispersion. The resulting solution should be a clear, colored dispersion.

Visualizations



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Caption: Experimental workflow for preparing a working dispersion of **Disperse Yellow 211**.



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Caption: Logical workflow for troubleshooting solubility issues with **Disperse Yellow 211**.

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